

Unveiling the JX040 SCR: A Technical Guide to its Electrical Characteristics

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Compound of Interest

Compound Name: JX040

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This technical guide provides an in-depth analysis of the electrical characteristics of the **JX040** series Silicon Controlled Rectifier (SCR), a sensitive gate thyristor known for its high dV/dt rate and robust resistance to electromagnetic interference.^{[1][2][3][4]} This document is intended for researchers, scientists, and drug development professionals who may utilize this component in their instrumentation and experimental setups.

Core Electrical Characteristics

The **JX040** series SCRs are primarily designed for applications such as residual current circuit breakers, igniters, and other control circuits.^{[1][2][3]} A comprehensive summary of their key electrical parameters is presented below, compiled from manufacturer datasheets. These values are crucial for understanding the device's switching behavior and operational limits.

Summary of Quantitative Data

Parameter	Symbol	Test Condition	Min.	Typ.	Max.	Unit
Gate Trigger Current	IGT	VD=12V, RL=33Ω	-	50	200	μA
Gate Trigger Voltage	VGT	VD=12V, RL=33Ω	-	0.6	0.8	V
Non-Trigger Gate Voltage	VGD	VD=VDRM , Tj=110/125 °C	0.2	-	-	V
Latching Current	IL	IG=1.2 IGT	-	-	6	mA
Holding Current	IH	IT=0.05A	-	-	5	mA
On-State Voltage	VTM	IT=8A, tp=380μs, Tj=25°C	-	-	1.5 - 1.6	V
Repetitive Peak Off-State Voltage	VDRM	Tj=25°C	-	-	600	V
Repetitive Peak Reverse Voltage	VRRM	Tj=25°C	-	-	600	V
RMS On-State Current	IT(RMS)	TC=85- 97°C (depending on package)	-	-	4	A

Critical Rate of Rise of Off-State Voltage	dV/dt	VD=2/3VD RM or 400V, Tj=110/125 °C, RGK=1kΩ	10/50	-	-	V/μs
Off-State Leakage Current	IDRM/IRR M	VD=VDRM , VR=VRRM , Tj=25°C	-	-	5	μA
Off-State Leakage Current	IDRM/IRR M	VD=VDRM , VR=VRRM , Tj=110/125 °C	-	-	100/500	μA

Note: Values may vary slightly depending on the specific model (e.g., **JX040K**, **JX040Q**) and the manufacturer. Refer to the specific datasheet for precise values.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

The characterization of the **JX040** SCR's electrical parameters involves a series of standardized tests. The methodologies for determining the key switching characteristics are outlined below.

Gate Trigger Voltage (VGT) and Current (IGT) Measurement

- Setup: A variable DC voltage source is connected to the gate and cathode terminals of the SCR. A separate DC voltage (VD = 12V) is applied across the anode and cathode through a load resistor (RL = 33Ω).
- Procedure: The gate voltage (VGT) is gradually increased from zero.

- **Measurement:** The gate voltage and the corresponding gate current (IGT) are measured at the precise moment the SCR switches from its off-state (blocking) to its on-state (conducting). This transition is identified by the sudden drop in the anode-cathode voltage and the flow of load current.

Latching Current (IL) Measurement

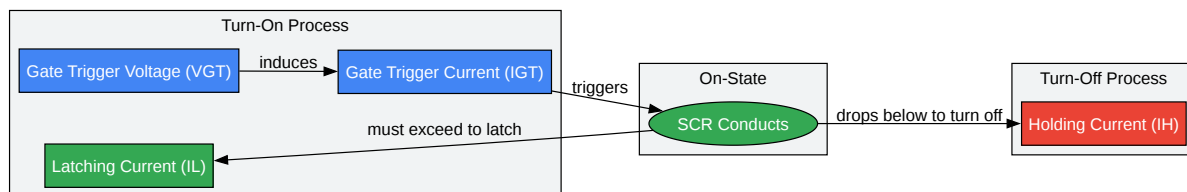
- **Setup:** The anode is supplied through a variable current source, and a gate current pulse (typically 1.2 times the maximum IGT) is applied to turn the SCR on.
- **Procedure:** Immediately after the SCR turns on, the gate signal is removed. The anode current is then gradually increased.
- **Measurement:** The latching current is the minimum anode current required to keep the SCR in the 'on' state after the gate signal has been removed.^{[5][6][7]}

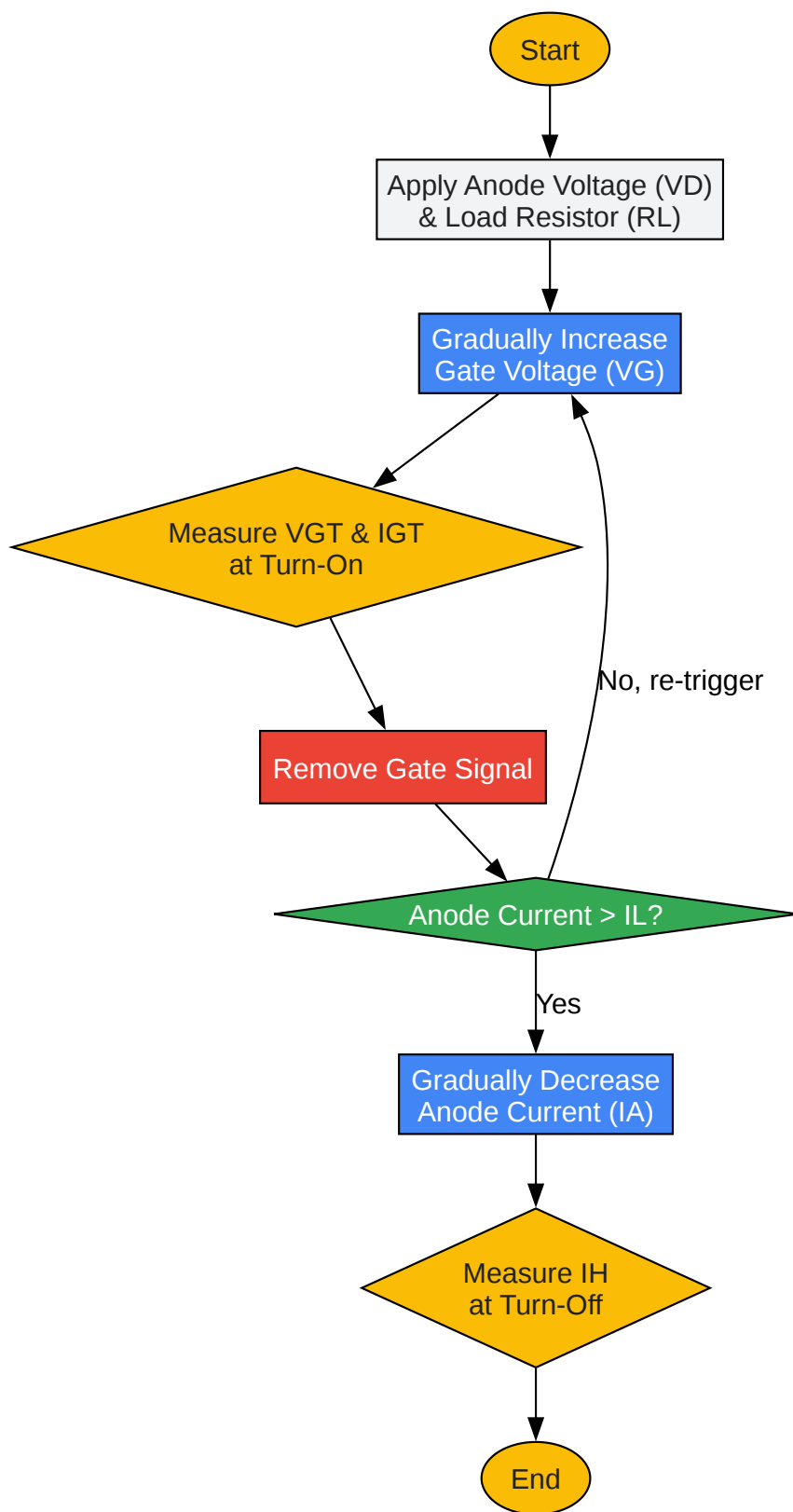
Holding Current (IH) Measurement

- **Setup:** The SCR is in the 'on' state with a continuous anode current flowing (e.g., $I_T = 0.05A$).
- **Procedure:** The anode current is then gradually decreased.
- **Measurement:** The holding current is the value of the anode current at which the SCR turns 'off' and reverts to its forward blocking state.^{[5][6][7]}

Visualizing SCR Characteristics and Testing

To further clarify the concepts and procedures, the following diagrams illustrate the logical relationships between key SCR parameters and a typical experimental workflow for their characterization.





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